

3-Nitrophenylhydrazine Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Nitrophenylhydrazine hydrochloride*

Cat. No.: *B1588614*

[Get Quote](#)

An in-depth technical guide for researchers, scientists, and drug development professionals on the properties, applications, and experimental use of **3-Nitrophenylhydrazine hydrochloride**.

Core Chemical Information

3-Nitrophenylhydrazine hydrochloride is a chemical reagent widely utilized in analytical chemistry, particularly as a derivatizing agent to enhance the detection and quantification of various metabolites in biological samples using liquid chromatography-mass spectrometry (LC-MS).

CAS Number: 636-95-3[1][2][3]

Chemical Structure:

- Molecular Formula: $C_6H_8ClN_3O_2$ [2] or $O_2NC_6H_4NHNH_2 \cdot HCl$ [1]
- Molecular Weight: 189.60 g/mol [1][2]
- InChI Key: BKOYKMLGFFASBG-UHFFFAOYSA-N
- Canonical SMILES: C1=CC(=CC(=C1)--INVALID-LINK--[O-])NN.Cl[4]

Physicochemical Properties

The compound typically appears as a white to orange or green powder or crystals.^[1] It is soluble in water and DMSO (5 mg/ml).^[5] A summary of its key physicochemical properties is presented below.

Property	Value	References
Appearance	Powder or crystals, White to orange to green	^[1]
Melting Point	210 °C (decomposes)	^[1]
Molecular Weight	189.60 g/mol	^[1] ^[2]
Purity	Typically ≥98%	^[1]

Applications in Research and Drug Development

3-Nitrophenylhydrazine (3-NPH) hydrochloride is a pivotal derivatizing reagent for metabolites containing carboxyl, carbonyl, and phosphoryl functional groups.^[6]^[7]^[8] This derivatization significantly improves the sensitivity and chromatographic separation of these molecules in LC-MS-based targeted metabolomics.^[8] Its application is crucial for studying metabolic diseases, identifying biomarkers, and conducting metabolic flux analysis.^[6]^[7]^[8]

Key Applications:

- **Targeted Metabolomics:** Used for the sensitive detection of N-Acyl glycines (NAGlys), which are important in detoxification and metabolic disease diagnosis.^[6]^[7]
- **Analysis of Carboxylic Acids:** Enables the measurement of key intermediates in central carbon metabolism, such as lactate, pyruvate, and citrate.^[9]
- **Quantification of Carnitines:** Facilitates the analysis of carnitines in dried blood spots, which are biomarkers for fatty acid oxidation disorders.^[10]
- **Isotope Labeling:** A ¹³C-labeled version of 3-NPH is available for use as an internal standard in quantitative LC-MS analysis.^[5]^[11]

Experimental Protocols

Derivatization of N-Acyl Glycines in Plasma and Urine

This protocol is adapted from a study on diabetes progression in mice.^{[6][7]} The method allows for the sensitive detection of N-Acyl glycines (NAGlys) by LC-MS.

Materials:

- **3-Nitrophenylhydrazine hydrochloride** (3-NPH-HCl) solution: 200 mM in 70% methanol (v/v in H₂O).
- **1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride** (EDC-HCl) solution: 120 mM EDC with 6% pyridine in 70% methanol.
- Plasma or Urine Samples.
- 70% Methanol.

Procedure:

- **Sample Preparation:**
 - For plasma: Collect and dry the supernatant from plasma samples. Re-dissolve in 100 µL of 70% methanol.
 - For urine: Dilute urine samples 20 times with 70% methanol.
- **Derivatization Reaction:**
 - To 50 µL of the prepared plasma sample solution, add 50 µL of 3-NPH-HCl solution and 50 µL of EDC-HCl solution.
 - For urine, mix 40 µL of the diluted sample with 40 µL of an appropriate internal standard solution and then add the derivatization reagents.
- **Incubation:** Mix the components and incubate at room temperature (25 °C) for 30 minutes.^[6]
- **Analysis:** The derivatized samples are then ready for analysis by liquid chromatography-mass spectrometry.

Derivatization of Organic Acids for Metabolic Disorder Diagnosis

This protocol is designed for the quantification of serum organic acids to diagnose metabolic disorders.[12]

Materials:

- 3-Nitrophenylhydrazine (3-NPH) solution: 50 mM in 50% methanol.
- N-(3-dimethylaminopropyl)-N'-ethylcarbodiimide (EDC)/pyridine solution: 50 mM EDC with 9% pyridine in 50% methanol.
- Organic acid standards or extracted serum samples dissolved in 90% methanol.

Procedure:

- Reaction Mixture: To 100 μ L of the organic acid solution, add 25 μ L of the 50 mM 3-NPH solution and 25 μ L of the 50 mM EDC/pyridine solution.
- Incubation: Incubate the mixture for 15 minutes at 23 $^{\circ}$ C.[12]
- Analysis: Inject an aliquot (e.g., 2 μ L) of the solution directly into the LC-MS/MS system for analysis using multiple reaction monitoring (MRM) in negative ion mode.[12]

Workflow and Pathway Visualizations

The following diagrams illustrate the experimental workflow for sample derivatization using **3-Nitrophenylhydrazine hydrochloride**.

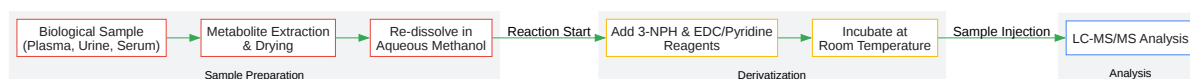


Figure 1: General Experimental Workflow for 3-NPH Derivatization

[Click to download full resolution via product page](#)

Caption: General workflow for sample derivatization using 3-NPH.

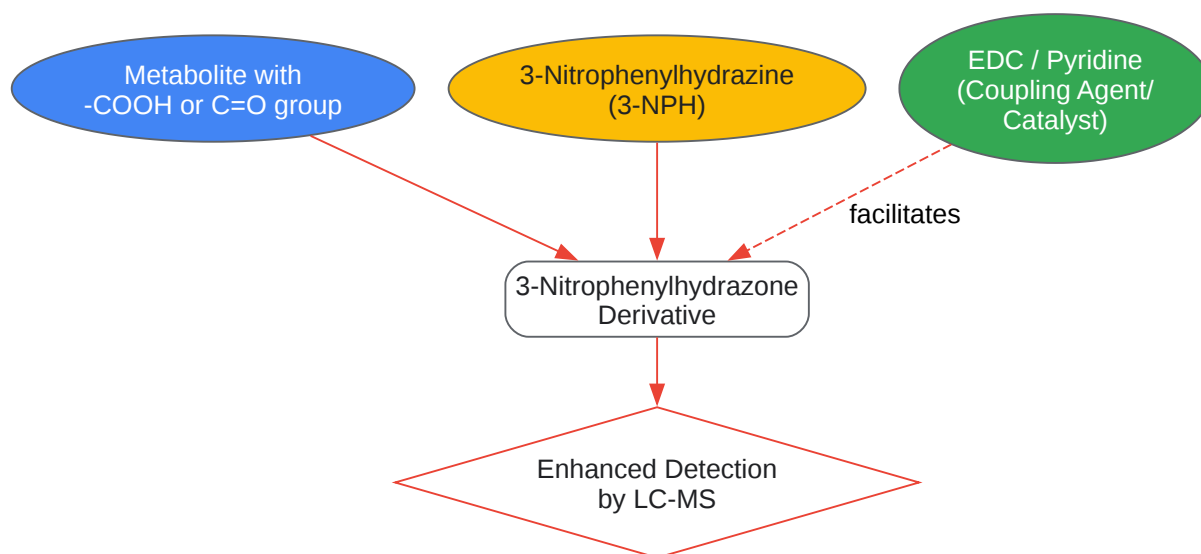


Figure 2: Chemical Reaction Logic

[Click to download full resolution via product page](#)

Caption: Reaction logic for 3-NPH derivatization of metabolites.

Safety Information

3-Nitrophenylhydrazine hydrochloride is classified as a hazardous substance. It is toxic if swallowed, inhaled, or in contact with skin, and can cause skin and eye irritation.[1][13]

- Hazard Statements: H301, H311, H331 (Toxic if swallowed, in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage).[1]
- Precautionary Measures: Users should wear appropriate personal protective equipment (PPE), including gloves, protective glasses, and a dust mask.[13] Work should be conducted in a well-ventilated area to avoid inhaling dust.

- Storage: Store in a cool, dry place away from incompatible materials.

Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Nitrophenylhydrazine hydrochloride, 98% | 636-95-3 | Ottokemi™ [ottokemi.com]
- 2. scbt.com [scbt.com]
- 3. lookchem.com [lookchem.com]
- 4. 3-Nitrophenylhydrazine Hydrochloride | LGC Standards [lgcstandards.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Derivatization of N-Acyl Glycines by 3-Nitrophenylhydrazine for Targeted Metabolomics Analysis and Their Application to the Study of Diabetes Progression in Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Simultaneous 3-Nitrophenylhydrazine Derivatization Strategy of Carbonyl, Carboxyl and Phosphoryl Submetabolome for LC-MS/MS-Based Targeted Metabolomics with Improved Sensitivity and Coverage - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Metabolomic Analysis of Key Central Carbon Metabolism Carboxylic Acids as Their 3-Nitrophenylhydrazones by UPLC/ESI-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Isotope-labeling derivatization with 3-nitrophenylhydrazine for LC/multiple-reaction monitoring-mass-spectrometry-based quantitation of carnitines in dried blood spots [dspace.library.uvic.ca]
- 11. medchemexpress.com [medchemexpress.com]
- 12. researchgate.net [researchgate.net]
- 13. 3-硝基苯肼 盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [3-Nitrophenylhydrazine Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588614#3-nitrophenylhydrazine-hydrochloride-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com